

Performance Comparison of WIKI4

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Compound Focus: WIKI4

Cat. No.: S548514

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The table below summarizes the key performance metrics and characteristics of **WIKI4** based on published studies.

Inhibitor Name	Molecular Target	Reported Potency (IC50)	Key Mechanism of Action	Key Characteristics / Differentiators
WIKI4	TNKS2 (Tankyrase 2)	26 nM [1]	Inhibits TNKS2 enzymatic activity, stabilizes AXIN, promotes β -catenin degradation [2]	Structurally distinct from earlier TNKS inhibitors; inhibits Wnt/ β -catenin signaling in cancer and stem cells [2]
XAV939	TNKS1/2	Information missing	Stabilizes AXIN, promotes β -catenin degradation [2]	One of the first identified small-molecule TNKS inhibitors; used as a reference compound in studies [2]

A crystal structure of human TNKS2 in complex with **WIKI4** (PDB ID: **4BFP**) has been solved, which reveals that **WIKI4** binds to the adenosine subsite of the catalytic domain in a novel binding mode. This structural insight is valuable for understanding its selectivity and for the further development of inhibitors based on its scaffold [3].

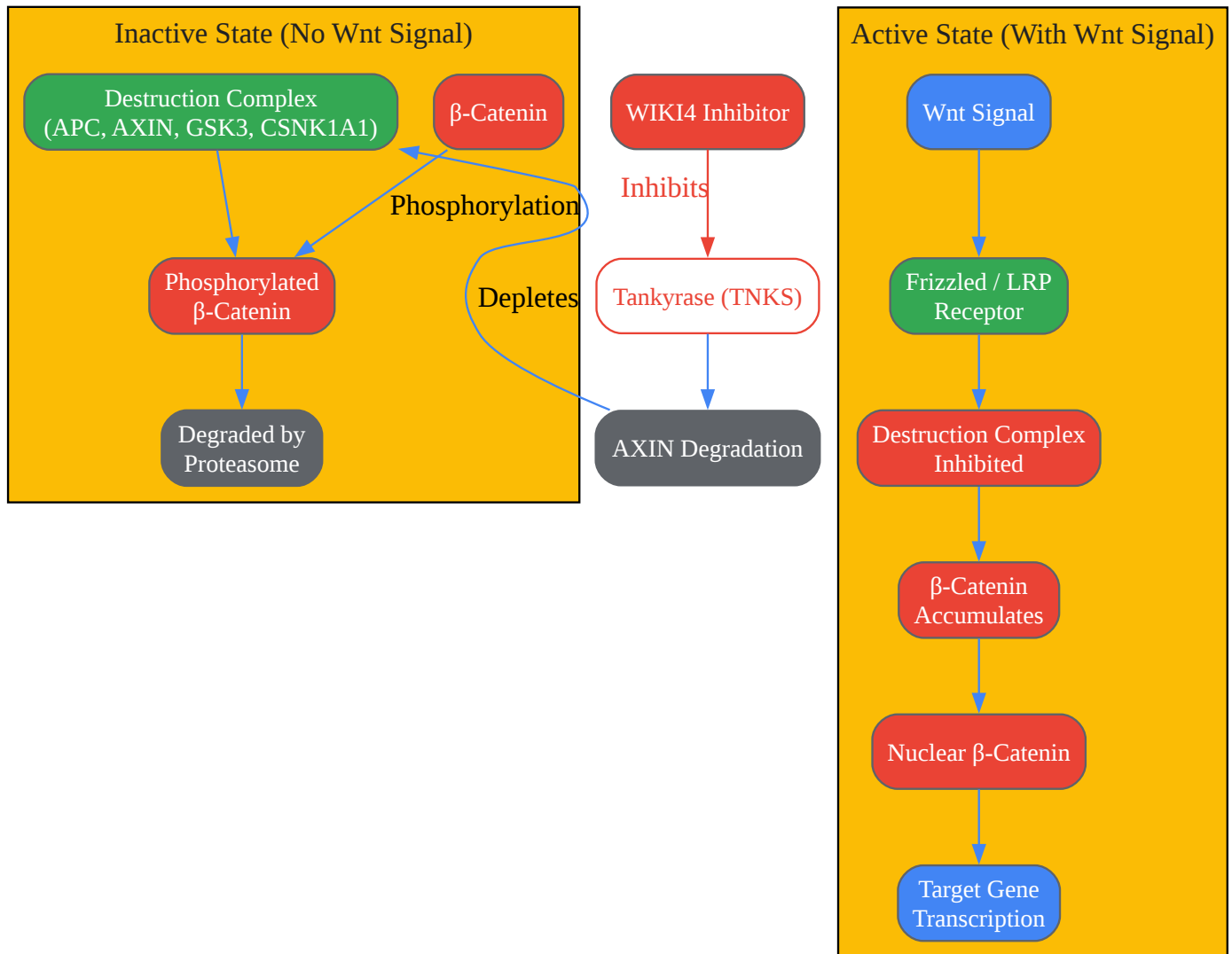
Experimental Data & Protocols

The foundational data for **WIKI4** comes from a high-throughput screening campaign and subsequent validation experiments.

- **High-Throughput Screen:** The initial discovery of **WIKI4** involved screening a library of 6,492 compounds using A375 melanoma cells stably transduced with a β -catenin-activated reporter (BAR). Hits were selected based on their ability to inhibit Wnt3A-dependent luciferase activity without reducing cell viability [2].
- **Functional Validation:** Follow-up experiments confirmed the biological impact of **WIKI4** [2]:
 - **Colony Formation Assay:** DLD1 colorectal carcinoma cells were plated at low density and treated with **WIKI4** over ten days. **WIKI4** inhibited colony formation, demonstrating its effect on cell growth [2].
 - **Western Blot Analysis:** Treatment of DLD1 cells with **WIKI4** (1 μ M) for 2-24 hours significantly increased the steady-state protein levels of AXIN1 and AXIN2, confirming its action on the Wnt/ β -catenin pathway [2].
 - **Target Gene Expression:** **WIKI4** was shown to inhibit the expression of Wnt/ β -catenin target genes (e.g., c-myc, Cyclin D1) at the mRNA and protein levels [1].

Wnt/ β -Catenin Signaling Pathway & **WIKI4** Mechanism

The following diagram illustrates the Wnt/ β -catenin signaling pathway and the precise point where **WIKI4** exerts its inhibitory effect.



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This diagram shows that in the **Inactive State**, β -catenin is constantly phosphorylated and degraded. When the pathway is active, the destruction complex is inhibited, allowing β -catenin to accumulate and drive gene transcription. **WIKI4** inhibits Tankyrase (TNKS), which normally promotes the degradation of AXIN—a key component of the destruction complex. By blocking TNKS, **WIKI4** stabilizes AXIN, thereby helping to restore the destruction complex's ability to target β -catenin for degradation [2].

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References

1. WIKI4 | Tankyrase Inhibitor [medchemexpress.com]
2. WIKI4, a Novel Inhibitor of Tankyrase and Wnt/ β -Catenin ... [pmc.ncbi.nlm.nih.gov]
3. 4BFP: Crystal structure of human tankyrase 2 in complex ... [rcsb.org]

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